

# Raw materials for ferrotungsten production: wolframite vs scheelite ore

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## Compound of Interest

Compound Name: FERROTUNGSTEN)

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An In-depth Technical Guide to the Raw Materials for Ferrotungsten Production: Wolframite vs. Scheelite Ore

## Introduction

Ferrotungsten is a critical ferroalloy used in the production of high-speed steels, tool steels, and other specialty alloys due to its ability to impart high strength, hardness, and resistance to wear and high temperatures. The selection of the primary raw material is a crucial factor that dictates the processing route, production efficiency, and overall economics of ferrotungsten manufacturing. The two principal tungsten-bearing minerals utilized for this purpose are wolframite and scheelite. This guide provides a detailed technical comparison of these two ores, outlining the distinct methodologies for their conversion into ferrotungsten and presenting key quantitative data for researchers and professionals in the metallurgical and materials science fields.

## Mineralogical and Chemical Composition of Tungsten Ores

Wolframite and scheelite are the most commercially significant sources of tungsten. Their distinct chemical compositions necessitate different processing pathways for the extraction of tungsten and its subsequent alloying with iron.

Wolframite, a tungstate of iron and manganese, has the chemical formula  $(\text{Fe,Mn})\text{WO}_4$ . The ratio of iron to manganese can vary, leading to a series of minerals from ferberite (high in iron) to huebnerite (high in manganese). Wolframite is typically found in quartz veins and greisens associated with granitic intrusions.

Scheelite, a calcium tungstate with the chemical formula  $\text{CaWO}_4$ , is often found in contact metamorphic deposits, skarns, and hydrothermal veins. It is characterized by its fluorescence under shortwave ultraviolet light, a property often utilized in its prospecting and processing.

A comparative summary of the typical chemical composition of wolframite and scheelite concentrates is presented in Table 1. These concentrates are the feedstock for ferrotungsten production following initial ore beneficiation processes.

Table 1: Typical Chemical Composition of Wolframite and Scheelite Concentrates

Component	Wolframite Concentrate (%)	Scheelite Concentrate (%)
Tungsten Trioxide ( $\text{WO}_3$ )	65 - 75	65 - 78
Iron(II) Oxide ( $\text{FeO}$ )	5 - 20	< 1.5
Manganese(II) Oxide ( $\text{MnO}$ )	5 - 20	< 1.5
Calcium Oxide ( $\text{CaO}$ )	< 2.0	18 - 24
Silicon Dioxide ( $\text{SiO}_2$ )	1 - 7	2 - 8
Phosphorus (P)	< 0.05	< 0.05
Sulfur (S)	< 0.5	< 0.5
Arsenic (As)	< 0.2	< 0.2
Tin (Sn)	< 1.0	< 0.1
Molybdenum (Mo)	< 0.5	< 1.0

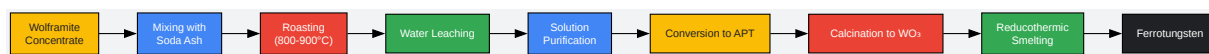
## Ferrotungsten Production Methodologies

The production of ferrotungsten from wolframite and scheelite concentrates involves distinct chemical processing routes to first produce a high-purity tungsten intermediate, typically ammonium paratungstate (APT) or synthetic scheelite, which is then reduced with iron.

## Processing of Wolframite Ore

The conventional method for processing wolframite ore is the soda ash roasting process. This involves heating the wolframite concentrate with sodium carbonate (soda ash) to convert the insoluble iron and manganese tungstates into a water-soluble sodium tungstate.

- **Mixing:** Wolframite concentrate is intimately mixed with sodium carbonate ( $\text{Na}_2\text{CO}_3$ ), and often an oxidizing agent such as sodium nitrate ( $\text{NaNO}_3$ ), to facilitate the oxidation of iron.
- **Roasting:** The mixture is heated in a rotary kiln or a similar furnace at temperatures between  $800^\circ\text{C}$  and  $900^\circ\text{C}$ . The following reactions occur:
  - $4\text{FeWO}_4 + 4\text{Na}_2\text{CO}_3 + \text{O}_2 \rightarrow 4\text{Na}_2\text{WO}_4 + 2\text{Fe}_2\text{O}_3 + 4\text{CO}_2$
  - $4\text{MnWO}_4 + 4\text{Na}_2\text{CO}_3 + \text{O}_2 \rightarrow 4\text{Na}_2\text{WO}_4 + 4\text{MnO}_2 + 4\text{CO}_2$
- **Leaching:** The roasted calcine is leached with hot water to dissolve the sodium tungstate, leaving behind the insoluble iron and manganese oxides and other gangue minerals.
- **Purification:** The sodium tungstate solution undergoes several purification steps to remove impurities like silicon, phosphorus, and arsenic. This is often achieved through pH adjustments and the addition of specific precipitating agents.
- **Conversion to APT:** The purified sodium tungstate solution is converted to ammonium paratungstate (APT),  $(\text{NH}_4)_{10}[\text{H}_2\text{W}_{12}\text{O}_{42}] \cdot 4\text{H}_2\text{O}$ , through a series of solvent extraction or ion exchange processes.
- **Calcination to  $\text{WO}_3$ :** The APT is then calcined (thermally decomposed) at high temperatures to produce pure tungsten trioxide ( $\text{WO}_3$ ).
- **Reducomermy:** The  $\text{WO}_3$  is mixed with iron powder and a reducing agent (typically carbon or silicon) and heated in an electric arc furnace to produce ferrotungsten.



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Caption: Processing workflow for ferrotungsten from wolframite ore.

## Processing of Scheelite Ore

Scheelite, being a calcium tungstate, is not amenable to the soda ash roasting process as it would produce insoluble calcium carbonate. Instead, scheelite is typically processed using the hydrochloric acid digestion method or a soda pressure leaching process.

- **Digestion:** Scheelite concentrate is digested with concentrated hydrochloric acid (HCl) at elevated temperatures (around 100°C). This reaction converts the calcium tungstate into insoluble tungstic acid (H<sub>2</sub>WO<sub>4</sub>) and soluble calcium chloride (CaCl<sub>2</sub>).
  - $\text{CaWO}_4 + 2\text{HCl} \rightarrow \text{H}_2\text{WO}_4\downarrow + \text{CaCl}_2$
- **Washing and Filtration:** The resulting slurry is filtered to separate the solid tungstic acid from the calcium chloride solution. The tungstic acid is washed thoroughly to remove any remaining impurities.
- **Ammonia Dissolution:** The crude tungstic acid is then dissolved in an aqueous ammonia solution to form ammonium tungstate.
  - $\text{H}_2\text{WO}_4 + 2\text{NH}_4\text{OH} \rightarrow (\text{NH}_4)_2\text{WO}_4 + 2\text{H}_2\text{O}$
- **Purification and Conversion to APT:** The ammonium tungstate solution is purified to remove any co-dissolved impurities, and then it is processed to crystallize high-purity ammonium paratungstate (APT).
- **Calcination and Reduction:** Similar to the wolframite process, the APT is calcined to WO<sub>3</sub>, which is then mixed with iron and a reducing agent and smelted in an electric furnace to produce ferrotungsten.



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Caption: Processing workflow for ferrotungsten from scheelite ore.

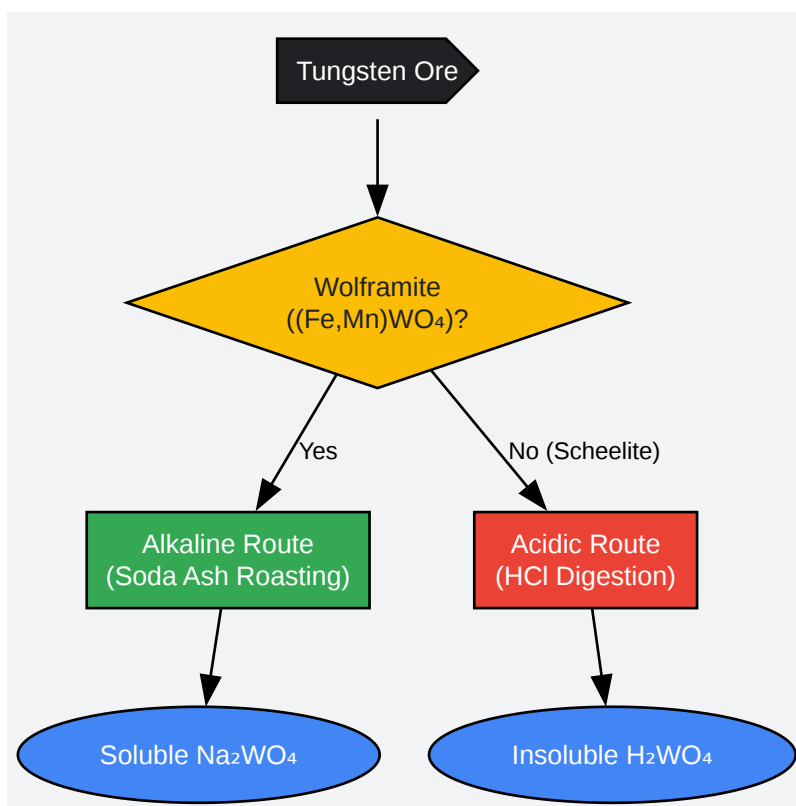
## Comparative Analysis of Wolframite and Scheelite Processing

The choice between wolframite and scheelite as the raw material for ferrotungsten production depends on various factors including ore availability, market prices, and the specific capabilities of the processing facility. A comparative summary of key processing parameters is provided in Table 2.

Table 2: Comparison of Processing Parameters for Wolframite and Scheelite

Parameter	Wolframite Processing (Soda Ash Roasting)	Scheelite Processing (HCl Digestion)
Primary Reagents	Sodium Carbonate ( $\text{Na}_2\text{CO}_3$ ), Sodium Nitrate ( $\text{NaNO}_3$ )	Hydrochloric Acid (HCl), Ammonia ( $\text{NH}_3$ )
Key Intermediate	Sodium Tungstate ( $\text{Na}_2\text{WO}_4$ ) solution	Tungstic Acid ( $\text{H}_2\text{WO}_4$ ) solid
Process Environment	High-temperature, dry (roasting) followed by aqueous	Low-temperature, aqueous (digestion)
Corrosion Concerns	Refractory wear in the roaster	High corrosion potential of HCl on equipment
Impurity Removal	Primarily from the sodium tungstate solution	Primarily through washing of tungstic acid
Energy Consumption	High due to the roasting step	Lower, primarily for heating the digester
Environmental Concerns	Gaseous emissions ( $\text{CO}_2$ ) from roasting	Handling and disposal of acidic chloride solutions

The logical relationship between the ore type and the required chemical environment for tungsten extraction is a critical determinant of the processing route. This relationship can be visualized as a decision pathway.



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Caption: Decision logic for tungsten ore processing based on mineralogy.

## Conclusion

Both wolframite and scheelite are viable and essential raw materials for the production of ferrotungsten. The selection of the ore is intrinsically linked to the choice of the hydrometallurgical process. Wolframite processing is dominated by the alkaline soda ash roasting method, which is effective for iron and manganese tungstates. In contrast, scheelite processing requires an acidic route, typically hydrochloric acid digestion, to break down the calcium tungstate matrix.

The technical decision-making process for selecting a raw material and its corresponding processing technology must consider capital and operating costs, reagent availability, environmental regulations, and the specific impurity profile of the ore concentrate. A thorough understanding of the chemical and physical principles underpinning these processes is paramount for the optimization of ferrotungsten production and for the development of more efficient and sustainable extraction technologies.

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